

# Essential Safety and Handling Guide for WIC1 (Wnt Inhibitor Compound 1)

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## Compound of Interest

Compound Name: WIC1

Cat. No.: B547163

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For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for handling **WIC1** (Wnt Inhibitor Compound 1), a potent inhibitor of Wnt signaling. Adherence to these procedures is critical for personnel safety and maintaining experimental integrity.

## Chemical Identification and Hazards

Identifier	Value
Product Name	WIC1
Synonyms	Wnt Inhibitor Compound 1, N-[4-(4-ethyl-1-piperazinyl)phenyl]-2-oxo-2H-1-benzopyran-3-carboxamide
CAS Number	943083-58-7[1][2][3]
Molecular Formula	C22H23N3O3[1][2]
Molecular Weight	377.4 g/mol [1]
Appearance	Yellow to orange solid powder[4]
Solubility	Soluble in DMSO[1]

Hazard Statement: Harmful if swallowed. Very toxic to aquatic life with long lasting effects.[2]

## Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment should be worn at all times when handling **WIC1**.

Protection Type	Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield is also recommended.	Protects against splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile), a chemical suit, and rubber boots.	Prevents skin contact and absorption.
Respiratory Protection	Use a NIOSH-approved respirator when concentrations are above the exposure limit.	Protects against inhalation of dust or aerosols.
Body Protection	Laboratory coat.	Provides an additional layer of protection for the body.

## Handling and Storage

Proper handling and storage are crucial to maintain the stability of **WIC1** and prevent accidental exposure.

- Handling:
  - Avoid contact with skin, eyes, and clothing.
  - Avoid inhalation of dust and aerosols.
  - Use only in a well-ventilated area, preferably in a chemical fume hood.
  - Wash hands thoroughly after handling.
  - Do not eat, drink, or smoke in the laboratory.

- Storage:
  - Keep the container tightly sealed.
  - Store in a cool, well-ventilated area.
  - Protect from direct sunlight and sources of ignition.
  - Recommended storage temperatures:
    - Powder: -20°C for up to 3 years.[\[4\]](#)
    - In solvent: -80°C for up to 6 months or -20°C for up to 1 month.[\[4\]](#)

## First Aid Measures

In case of exposure, immediate action is necessary.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately. <a href="#">[2]</a> <a href="#">[5]</a>

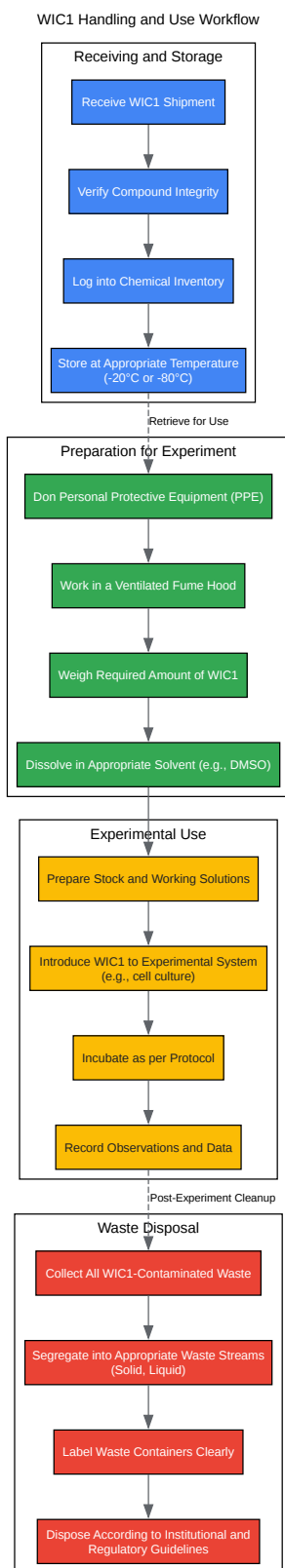
## Disposal Plan

Dispose of **WIC1** and contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- Unused Product: Dispose of contents/container to an approved waste disposal plant.[\[2\]](#)
- Contaminated Materials: Absorb spills with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.

## Experimental Workflow for Handling and Use of **WIC1**

The following diagram outlines the standard operational workflow for handling and using **WIC1** in a laboratory setting. This workflow is designed to ensure safety and procedural correctness from receipt of the compound to its final application in an experiment.



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Caption: Workflow for safe handling of **WIC1** from receipt to disposal.

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